

Preliminary Investigation of 6-Aminonicotinaldehyde Reactivity: A Technical Guide

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Compound of Interest

Compound Name: 6-Aminonicotinaldehyde

Cat. No.: B032264

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Abstract

6-Aminonicotinaldehyde is a versatile bifunctional building block in organic synthesis, prized for its unique electronic properties and dual reactivity. This technical guide provides a preliminary investigation into the reactivity of its core functional groups—the aromatic amino group and the aldehyde. This document summarizes key chemical properties, explores its utility in significant synthetic transformations such as Schiff base formation and the Pictet-Spengler reaction, and delves into its application in the construction of diverse heterocyclic scaffolds through multicomponent reactions. Detailed experimental protocols for representative reactions are provided, and key reaction pathways are visualized to facilitate a deeper understanding of its synthetic potential.

Introduction

6-Aminonicotinaldehyde, also known as 6-aminopyridine-3-carboxaldehyde, is a heterocyclic compound featuring a pyridine ring substituted with both an amino and an aldehyde group.^[1] This unique arrangement of a nucleophilic amino group and an electrophilic aldehyde moiety makes it a valuable intermediate for the synthesis of a wide array of complex molecules, particularly in the fields of medicinal chemistry and materials science.^[1] The pyridine nitrogen imparts distinct electronic properties to the ring, influencing the reactivity of both substituents.

This guide aims to provide a detailed overview of the fundamental reactivity of **6-aminonicotinaldehyde**, supported by experimental data and procedural outlines.

Physicochemical Properties

A summary of the key physicochemical properties of **6-aminonicotinaldehyde** is presented in Table 1. These properties are essential for understanding its behavior in different solvent systems and reaction conditions.

Property	Value	Reference
CAS Number	69879-22-7	[1]
Molecular Formula	C ₆ H ₆ N ₂ O	[1]
Molecular Weight	122.12 g/mol	[1]
Melting Point	161 °C	[1]
Boiling Point	309.0 ± 27.0 °C (Predicted)	[1]
Density	1.264 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	4.78 ± 0.13 (Predicted)	[1]
Appearance	Light yellow to yellow solid	[2]
Storage Conditions	2–8 °C, under inert gas (Nitrogen or Argon)	[1]

Core Reactivity

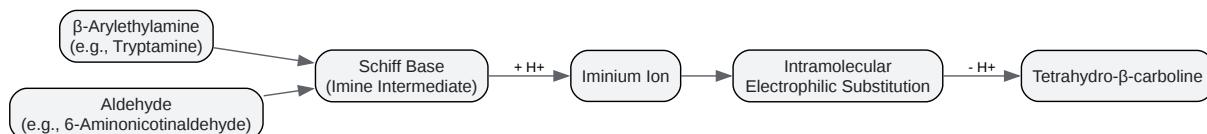
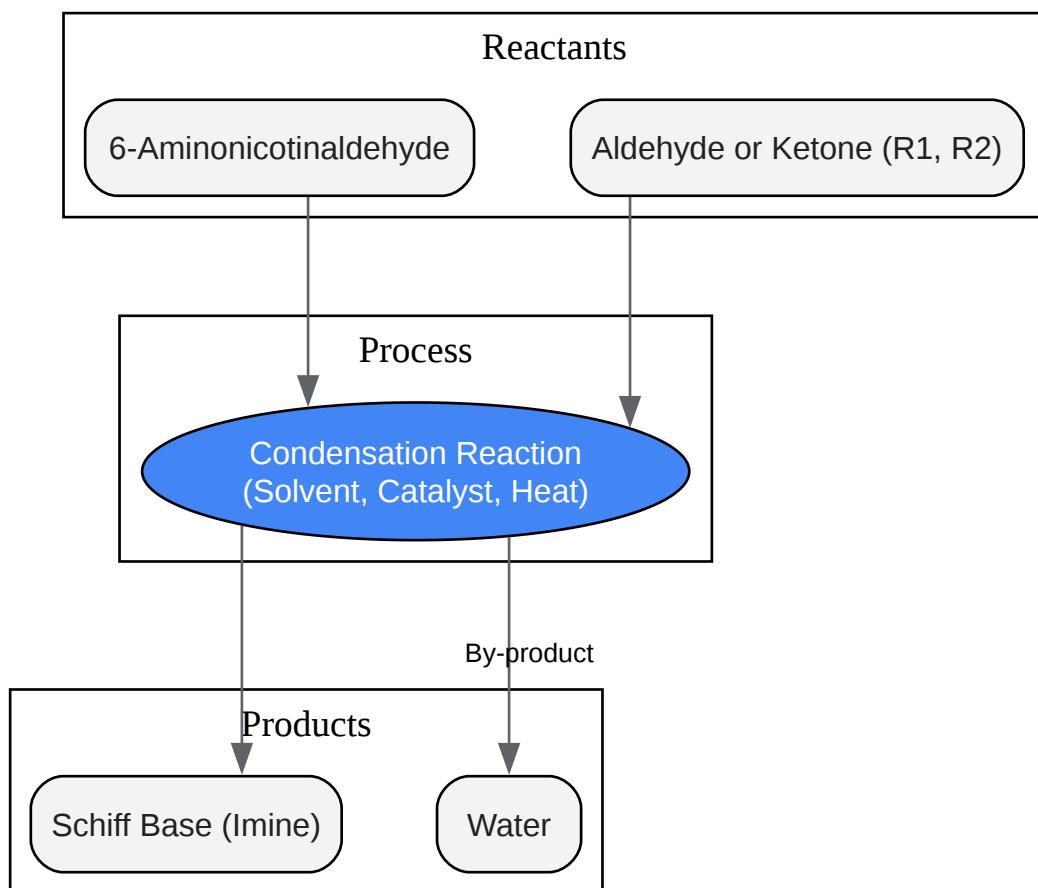
The synthetic utility of **6-aminonicotinaldehyde** stems from the distinct and often complementary reactivity of its amino and aldehyde functionalities.

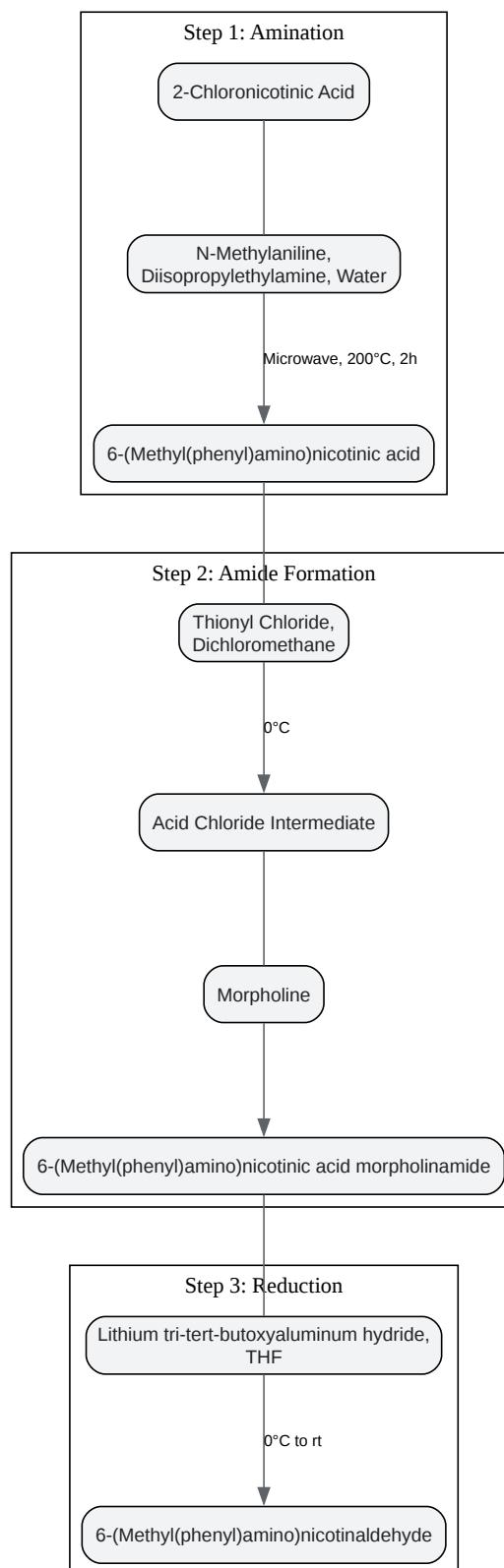
The Amino Group: Nucleophilic Reactivity

The exocyclic amino group at the 6-position of the pyridine ring is a key site for nucleophilic attack. It readily participates in condensation reactions with electrophiles such as aldehydes and ketones.

The reaction of the primary amino group of **6-aminonicotinaldehyde** with various aldehydes and ketones under acidic or base catalysis, or with heating, leads to the formation of imines, commonly known as Schiff bases. These compounds are pivotal intermediates in the synthesis of various bioactive molecules.

A general workflow for the synthesis of Schiff bases from **6-aminonicotinaldehyde** is depicted below.



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References

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